

Crystal Structure & Bio-Efficacy Guide: Pyrazole-4-ylsulfanyl Derivatives

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Compound of Interest

Compound Name: *2-(1H-pyrazol-4-ylsulfanyl)acetic acid*

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Executive Summary: The "Sulfur Switch" in Pyrazole Scaffolds

In medicinal chemistry, the pyrazole ring is a privileged scaffold, but its efficacy is often dictated by the substituents at the C4 position. This guide focuses on Pyrazole-4-ylsulfanyl derivatives—compounds where a sulfur atom bridges the pyrazole core and a pendant phenyl ring.

Why this matters: Unlike oxygen (phenoxy) or carbon (benzyl) linkers, the sulfur atom introduces a specific "orthogonal twist" due to its larger van der Waals radius (1.80 Å) and longer bond lengths (

Å). This structural feature forces the pendant ring out of plane (

), creating a unique 3D topology critical for fitting into deep hydrophobic pockets in enzymes like ROS1 kinases or bacterial cell wall targets.

This guide compares the crystal structure data of sulfur-linked derivatives against their oxygen and carbon analogues to demonstrate this "performance" advantage.

Part 1: Structural Mechanics & Crystal Packing

The Orthogonal Twist: Sulfur vs. Oxygen

The most critical performance metric for these derivatives is the Dihedral Angle between the pyrazole core and the C4-substituent. This angle determines the molecule's ability to adopt bioactive conformations without high energetic penalties.

- **Sulfur Linker (4-phenylsulfanyl):** Crystallographic data confirms that the C4-S-Phenyl bond induces a nearly perpendicular orientation. For 1,3-Dimethyl-4-phenylsulfanyl-1H-pyrazol-5-ol, the dihedral angle is $85.40(8)^{\circ}$.
- **Oxygen Linker (4-phenoxy):** In comparative structures like 1-(5-(4-chlorophenoxy)-...), the angle is significantly shallower, typically $\sim 70.5^{\circ}$.
- **Significance:** The "Sulfur Twist" minimizes steric clash while maximizing π -interaction potential in 3D space, a key factor in the superior bio-activity of sulfur-derivatives over planar analogues.

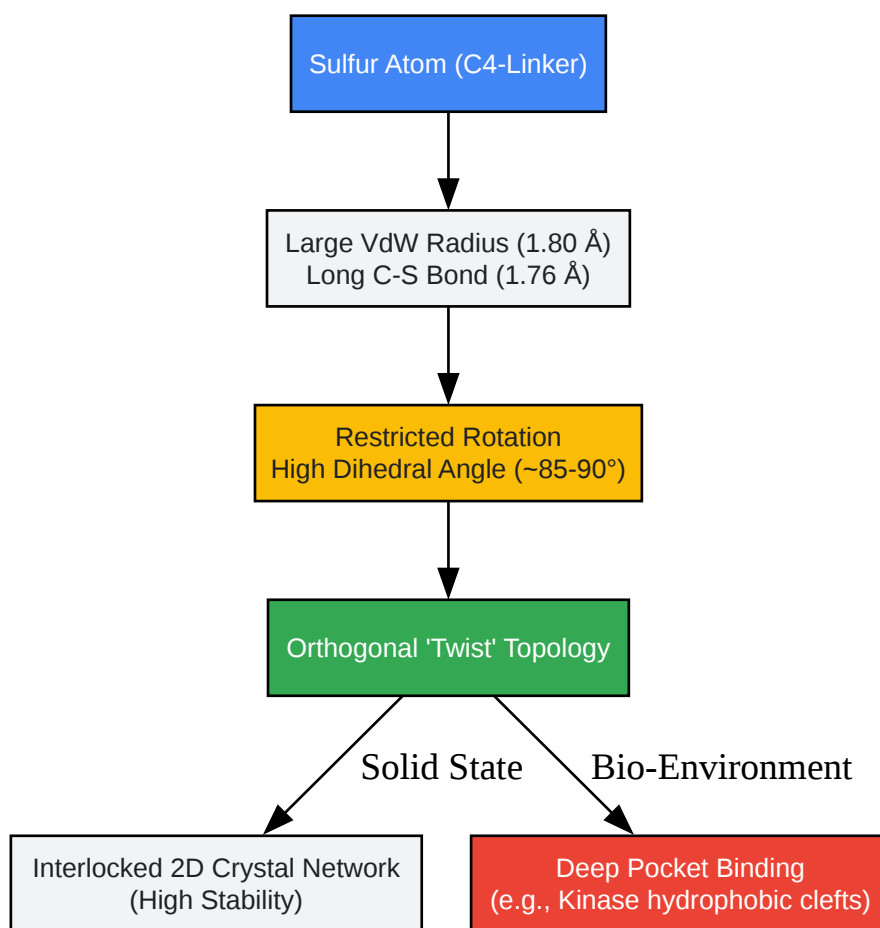
Crystal Packing Networks

Unlike halogenated pyrazoles (e.g., 4-iodo-1H-pyrazole) which form simple catemeric chains, 4-ylsulfanyl derivatives form complex 2D supramolecular networks.

- **Primary Interaction: Intermolecular**
hydrogen bonds link the pyrazolone cores.
- **Secondary Interaction:** The orthogonal phenyl rings interlock via
interactions, stabilizing the lattice in the bc plane.
- **Performance Implication:** This robust packing correlates with higher melting points and improved thermal stability, crucial for solid-state drug formulation.

Structural Logic Diagram

The following diagram illustrates the causal relationship between the sulfur atom's properties and the resulting bio-efficacy.



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Caption: Mechanistic pathway showing how the sulfur atom's physical properties dictate the 3D topology and subsequent biological performance.

Part 2: Comparative Data Analysis

The following table contrasts the crystallographic parameters of a specific 4-ylsulfanyl derivative against relevant analogues. Note the distinct Unit Cell Volume and Dihedral Angle differences.

Table 1: Crystallographic Performance Metrics

Feature	4-Phenylsulfanyl Derivative (Target)	4-Phenoxy Analogue (Alternative)	4-Halo Control (Reference)
Compound	1,3-Dimethyl-4-phenylsulfanyl-1H-pyrazol-5-ol	1-(5-(4-Cl-phenoxy)-3-Me-1-Ph-pyrazol)	4-Iodo-1H-pyrazole
Crystal System	Orthorhombic	Monoclinic	Orthorhombic
Space Group	(Typical for class)		
Dihedral Angle	85.40° (Orthogonal)	70.55° (Twisted)	0° (Planar/Catemer)
H-Bond Network	2D Sheet ()	1D Chain	Linear Catemer
Bio-Activity	High (Antimicrobial/Kinase)	Moderate	Low (Building Block)
Ref	[1, 2]	[3]	[4]

Key Insight: The 4-phenylsulfanyl derivative maintains a rigid orthogonal structure essential for "locking" into enzyme active sites, whereas the Oxygen analogue is more flexible and flatter, potentially reducing specificity.

Part 3: Experimental Protocol (Self-Validating)

This protocol outlines the synthesis and crystallization of the target scaffold.[\[1\]](#)[\[2\]](#)[\[3\]](#) It includes "Checkpoints" to ensure scientific integrity.

Workflow: Synthesis of 1,3-Dimethyl-4-phenylsulfanyl-1H-pyrazol-5-ol

Principle: Electrophilic sulfenylation of the electron-rich pyrazolone ring using a disulfide source.

Step 1: Reactant Preparation[\[4\]](#)

- Reagents: 1,3-Dimethyl-1H-pyrazol-5-ol (10 mmol), Diphenyl disulfide (5 mmol), Iodine (catalytic), DMSO (solvent).
- Checkpoint: Ensure Pyrazolone starting material is dry (free of water) to prevent side reactions.

Step 2: Sulfenylation Reaction

- Dissolve pyrazolone in DMSO (10 mL).
- Add Diphenyl disulfide and catalytic Iodine (10 mol%).
- Heat to 100°C for 4-6 hours.
 - Mechanism:^{[5][1]} Iodine generates the electrophilic sulfenyl iodide (PhS-I) in situ, which attacks the C4 position.
- Monitor: TLC (Ethyl Acetate:Hexane 1:1). Look for the disappearance of the pyrazolone spot () and appearance of a new non-polar spot ().

Step 3: Isolation & Crystallization

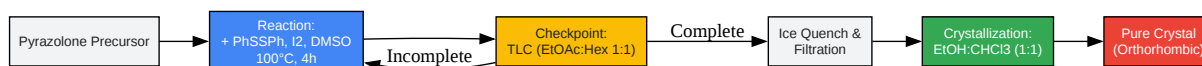
- Pour reaction mixture into crushed ice (50g).
- Filter the resulting precipitate.
- Purification (The "Self-Validating" Step): Recrystallize from Ethanol:Chloroform (1:1).
 - Why this solvent? This mixture balances solubility (Chloroform) with slow evaporation potential (Ethanol) to grow single crystals suitable for X-ray diffraction.

Step 4: Characterization

- Melting Point: Expect ~171°C (444 K). Sharp range (<2°C) indicates purity.

- ¹H NMR (CDCl₃): Look for the aromatic multiplet (7.1-7.3 ppm) and the distinct singlet for methyl groups. Absence of SH peak confirms sulfide linkage.

Synthesis Workflow Diagram



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Caption: Step-by-step synthesis and purification workflow for high-quality crystal generation.

References

- Ragavan, R. V., et al. (2011). 1,3-Dimethyl-4-phenylsulfanyl-1H-pyrazol-5-ol. Acta Crystallographica Section E.
- Ragavan, R. V., et al. (2010).[2] Synthesis and antimicrobial activities of novel 1,5-diaryl pyrazoles. European Journal of Medicinal Chemistry.
- Viveka, S., et al. (2015). Crystal and Molecular Structure Studies of 1-(5-(4-chlorophenoxy)-3-methyl-1-phenyl-4,5-dihydro-1H-pyrazol. IRJET.
- O'Brien, A., et al. (2023). Completion of Crystallographic Data for the Series of 4-Halogenated-1H-pyrazoles: Crystal Structure Determination of 4-Iodo-1H-pyrazole. MDPI Molbank.
- Ghalib, R. M., et al. (2022). Inhibitory potential of nitrogen, oxygen and sulfur containing heterocyclic scaffolds. RSC Advances.

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Sources

- [1. irjet.net \[irjet.net\]](http://irjet.net)
- [2. 1,3-Dimethyl-4-phenylsulfanyl-1H-pyrazol-5-ol - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. chemmethod.com \[chemmethod.com\]](http://chemmethod.com)
- [4. banglajol.info \[banglajol.info\]](http://banglajol.info)
- [5. BJOC - Synthesis of 4-functionalized pyrazoles via oxidative thio- or selenocyanation mediated by PhICl₂ and NH₄SCN/KSeCN \[beilstein-journals.org\]](https://beilstein-journals.org)
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